

Application Notes and Protocols for In Vivo Delivery of SR144528 in Mice

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Compound of Interest

Compound Name: CB2 receptor antagonist 1

Cat. No.: B12411826

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vivo administration of SR144528, a selective CB2 receptor antagonist, in mouse models. The information compiled herein is intended to guide researchers in designing and executing experiments to study the pharmacological effects of SR144528.

Quantitative Data Summary

The following tables summarize the quantitative data available for SR144528 administration in mice, focusing on dosage, administration route, and observed biological effects.

Table 1: In Vivo Administration and Efficacy of SR144528 in Mice

Administration Route	Dosage Range	Vehicle	Observed Effect	Effective Dose (ED ₅₀)	Mouse Strain	Citation
Oral (p.o.)	0.3 - 10 mg/kg	2 drops of Tween 80 + 2% DMSO in distilled water	Displacement of [³ H]-CP 55,940 binding in the spleen	0.35 mg/kg	Male Swiss	[1]
Intraperitoneal (i.p.)	0.1 - 1 mg/kg	Not specified in detail; likely saline/DMSO/Tween 80	Decrease in mu-opioid receptor (MOR) mRNA expression and signaling	-	CB1 wild-type and knockout	[2][3]
Intracerebroventricular (i.c.v.)	10 µg/animal	100% DMSO	No effect on [³ H]-CP 55,940 binding in the brain	-	Male Swiss	[1]

Note: Pharmacokinetic data such as C_{max}, t_{1/2}, and bioavailability for SR144528 in mice are not extensively reported in the currently available literature. Researchers may need to perform pilot pharmacokinetic studies to determine these parameters for their specific experimental setup.

Experimental Protocols

The following are detailed protocols for the preparation and administration of SR144528 to mice via oral gavage, intraperitoneal injection, and intracerebroventricular injection.

Protocol 1: Oral Gavage Administration

Objective: To administer a precise dose of SR144528 orally to mice.

Materials:

- SR144528
- Dimethyl sulfoxide (DMSO)
- Tween 80 (Polysorbate 80)
- Sterile distilled water or saline
- Sterile microcentrifuge tubes
- Vortex mixer
- Animal balance
- Oral gavage needles (20-22 gauge, 1.5-2 inches with a rounded tip)
- 1 ml syringes

Vehicle Preparation (2% DMSO, 2 drops Tween 80 in distilled water):

- For a 1 ml final volume, add 20 μ l of DMSO to a sterile microcentrifuge tube.
- Add two drops of Tween 80 to the DMSO.
- Vortex the mixture thoroughly to ensure the Tween 80 is dispersed in the DMSO.
- Add sterile distilled water or saline to a final volume of 1 ml.
- Vortex the solution again until it is a clear and homogenous emulsion.

SR144528 Solution Preparation:

- Weigh the required amount of SR144528 based on the desired dosage and the number of animals to be dosed.

- Dissolve the weighed SR144528 in the pre-calculated volume of the DMSO and Tween 80 mixture first.
- Once fully dissolved, add the distilled water or saline incrementally while vortexing to maintain a homogenous solution.
- Prepare the solution fresh on the day of the experiment.

Administration Procedure:

- Weigh the mouse to determine the exact volume of the SR144528 solution to be administered (typically 5-10 ml/kg body weight).
- Gently restrain the mouse, ensuring the head and body are in a straight line to facilitate the passage of the gavage needle.
- Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the length to the stomach and mark it.
- Carefully insert the gavage needle into the mouth, passing it along the roof of the mouth towards the esophagus.
- Gently advance the needle until the marked length is reached. Do not force the needle if resistance is met.
- Slowly administer the solution.
- Carefully withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress post-administration.

Protocol 2: Intraperitoneal (IP) Injection

Objective: To administer SR144528 systemically via the peritoneal cavity.

Materials:

- SR144528

- DMSO
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Animal balance
- 25-27 gauge needles
- 1 ml syringes

Vehicle Preparation (e.g., 10% DMSO in saline):

- For a 1 ml final volume, add 100 µl of DMSO to a sterile microcentrifuge tube.
- Add 900 µl of sterile saline to the DMSO.
- Vortex thoroughly to ensure complete mixing. The final concentration of DMSO should be kept as low as possible to avoid irritation.

SR144528 Solution Preparation:

- Dissolve the required amount of SR144528 in the appropriate volume of DMSO first.
- Once dissolved, add the sterile saline to reach the final desired concentration and volume.
- Vortex the solution to ensure it is homogenous.
- Prepare the solution fresh before use.

Administration Procedure:

- Weigh the mouse to calculate the injection volume (typically 5-10 ml/kg body weight).
- Restrain the mouse to expose the abdomen.

- Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Insert the needle at a 15-20 degree angle into the peritoneal cavity.
- Gently aspirate to ensure no blood or urine is drawn, which would indicate improper needle placement.
- If the aspiration is clear, slowly inject the solution.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any adverse reactions.

Protocol 3: Intracerebroventricular (ICV) Injection

Objective: To deliver SR144528 directly into the cerebral ventricles of the mouse brain. This is a surgical procedure that requires stereotaxic instrumentation and appropriate anesthesia and analgesia. All procedures must be approved by the institution's animal care and use committee.

Materials:

- SR144528
- 100% DMSO
- Stereotaxic apparatus
- Anesthesia machine
- Surgical tools (scalpel, drill, etc.)
- Hamilton syringe (10 µl) with a 33-gauge needle
- Animal balance

SR144528 Solution Preparation:

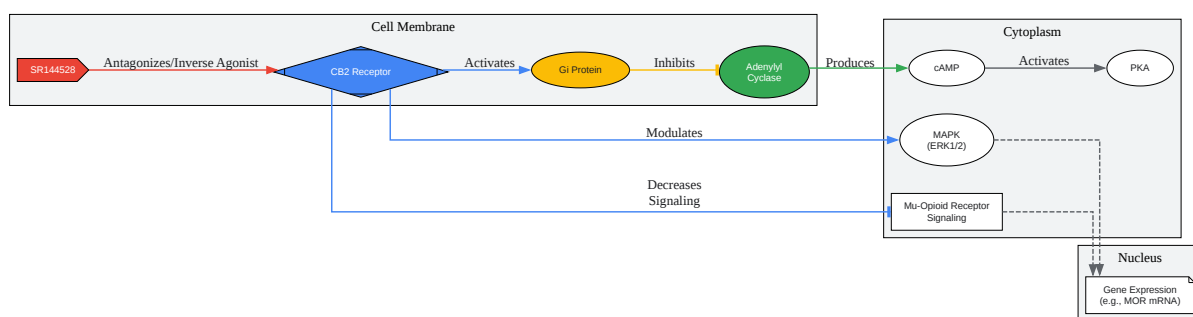
- Dissolve the required amount of SR144528 directly in 100% DMSO to achieve the desired concentration for a small injection volume (e.g., 1-5 μ l).
- Ensure the solution is clear and free of particulates.

Surgical and Administration Procedure:

- Anesthetize the mouse using an appropriate anesthetic agent (e.g., isoflurane).
- Secure the mouse in the stereotaxic apparatus.
- Surgically expose the skull and identify the bregma.
- Determine the stereotaxic coordinates for the lateral ventricle (e.g., from bregma: Anterior/Posterior: -0.2 mm; Medial/Lateral: \pm 1.0 mm; Dorsal/Ventral: -2.5 mm).
- Drill a small burr hole at the determined coordinates.
- Slowly lower the Hamilton syringe needle to the target depth.
- Infuse the SR144528 solution at a slow, controlled rate (e.g., 0.5 μ l/min).
- Leave the needle in place for a few minutes post-injection to prevent backflow.
- Slowly withdraw the needle and suture the incision.
- Provide post-operative care, including analgesics and monitoring for recovery.

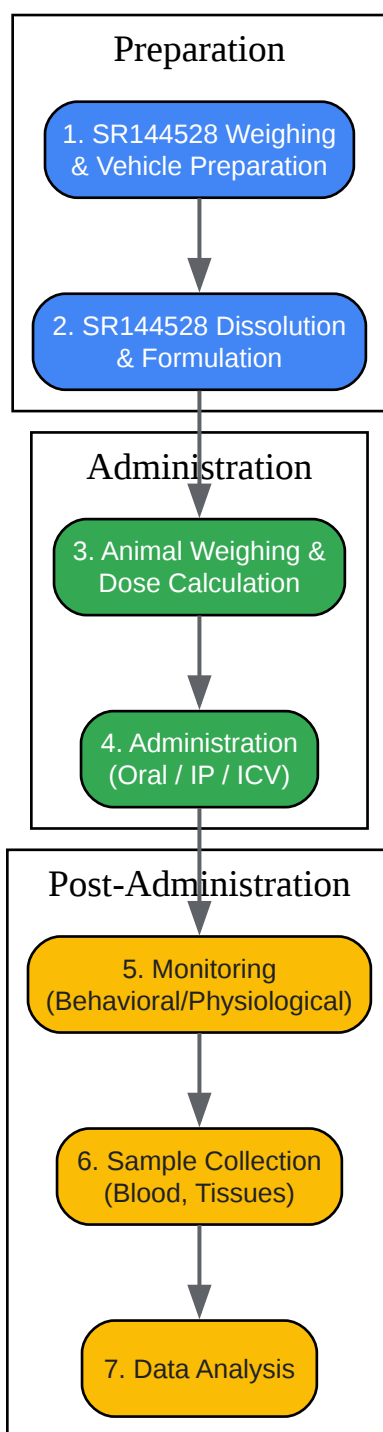
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key signaling pathways affected by SR144528 and a general experimental workflow for its in vivo administration.



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Caption: SR144528 signaling pathway.



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Caption: General experimental workflow.

Disclaimer

The protocols and information provided are for guidance purposes only and should be adapted to specific experimental needs and institutional guidelines. All animal procedures must be performed in accordance with the regulations of the relevant institutional animal care and use committee (IACUC) or equivalent ethical oversight body. Researchers are responsible for ensuring the humane treatment of animals and the safety of all personnel involved in the experiments.

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References

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